

# p-Toluic acid-d7 CAS number and molecular weight

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## Compound of Interest

Compound Name: *p*-Toluic acid-d7

Cat. No.: B12400168

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## Technical Guide: p-Toluic Acid-d7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of **p-Toluic acid-d7**, a deuterated analog of p-Toluic acid. This stable isotope-labeled compound serves as a valuable tool in various research and development applications, particularly in pharmacokinetic and metabolic studies.

## Physicochemical Properties

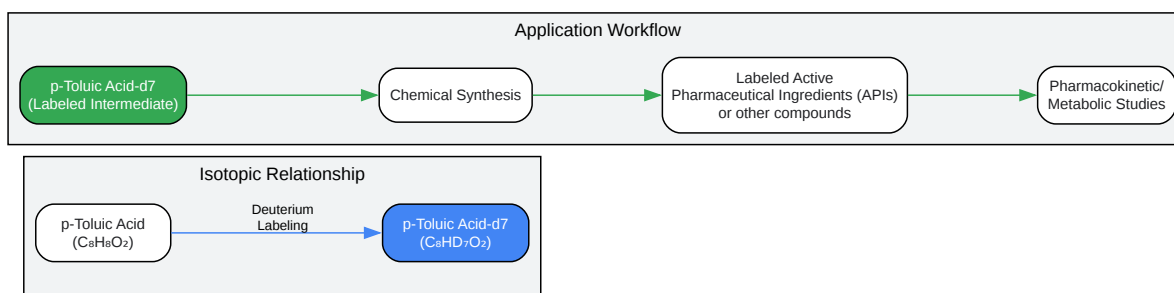
The key quantitative data for **p-Toluic acid-d7** are summarized in the table below.

Property	Value	Citations
CAS Number	1219798-76-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	143.19 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> HD <sub>7</sub> O <sub>2</sub>	<a href="#">[4]</a>
Synonyms	4-(Methyl-d3)benzoic-2,3,5,6-d4 acid, 4-Methylbenzoic acid-d7	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Unlabelled CAS Number	99-94-5	<a href="#">[1]</a>

## Isotopic Labeling and Applications

**p-Toluic acid-d7** is the deuterium-labeled form of p-Toluic acid (4-Methylbenzoic acid).[2][3] The incorporation of deuterium, a stable heavy isotope of hydrogen, allows for the use of this compound as an internal standard or tracer in quantitative analysis during drug development. [2] Deuteration can also influence the pharmacokinetic and metabolic profiles of drug candidates.[2]

The primary application of **p-Toluic acid-d7** is as an intermediate in the synthesis of more complex labeled molecules, such as para-aminomethylbenzoic acid (PAMBA) and p-tolunitrile. [2][3]



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Figure 1: Logical workflow illustrating the relationship of **p-Toluic acid-d7** to its unlabeled form and its general application as a labeled intermediate in synthetic and analytical workflows.

## Experimental Protocols and Further Data

Detailed, publicly available experimental protocols for the synthesis or specific use of **p-Toluic acid-d7** are limited. The primary sources of information are technical data sheets from chemical suppliers. Similarly, specific signaling pathways involving **p-Toluic acid-d7** are not documented in the public domain, as its utility is primarily as a labeled synthetic intermediate and analytical tool rather than a biologically active agent in such pathways. Researchers

requiring specific experimental procedures would need to consult proprietary sources or develop methodologies based on standard organic synthesis and analytical chemistry techniques.

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## References

- 1. p-Toluic Acid-d7 | CAS 1219798-76-1 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. p-Toluic acid-d7 | CAS#:1219798-76-1 | Chemsrce [[chemsrc.com](https://www.chemsrc.com)]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 4. [file.medchemexpress.eu](https://file.medchemexpress.eu) [[file.medchemexpress.eu](https://file.medchemexpress.eu)]
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